

In-Depth Spectroscopic Characterization of Metoprolol Impurity D

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Compound of Interest

Compound Name: 1,2-Propanediol, 3-(4-(2-methoxyethyl)phenoxy)-

CAS No.: 62572-90-1

Cat. No.: B133838

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A Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for Metoprolol impurity D, chemically identified as 3-[4-(2-Methoxyethyl)phenoxy]propane-1,2-diol. The information presented herein is intended to support researchers, scientists, and drug development professionals in the identification, characterization, and quantification of this impurity, ensuring the quality and safety of metoprolol active pharmaceutical ingredients (APIs) and formulated drug products.

Metoprolol impurity D is a known process-related impurity that can arise during the synthesis of metoprolol.^[1] Its diligent monitoring is crucial for compliance with regulatory standards. This document outlines the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for this compound, along with detailed experimental protocols to facilitate the reproduction of these results.

Chemical Identity

- Systematic Name: 3-[4-(2-Methoxyethyl)phenoxy]propane-1,2-diol
- Molecular Formula: $C_{12}H_{18}O_4$
- Molecular Weight: 226.27 g/mol

Spectroscopic Data Summary

The following tables summarize the key quantitative data obtained from the spectroscopic analysis of Metoprolol impurity D.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: 1H NMR Spectroscopic Data of Metoprolol Impurity D

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.15-7.19	quasi d	2H	Aromatic CH (BB' part of AA'BB' system)
6.82-6.85	quasi d	2H	Aromatic CH (AA' part of AA'BB' system)
4.70-4.85	br s	1H	OH
3.94-4.04	m	1H	CH(OH)
3.54-3.82	m	6H	OCH ₂ , CH ₂ (OH), Ar-CH ₂
3.21	s	3H	OCH ₃
2.72-2.80	t	2H	Ar-CH ₂ CH ₂

Data obtained in DMSO- d_6 at 400 MHz.[\[1\]](#)

Table 2: ^{13}C NMR Spectroscopic Data of Metoprolol Impurity D

Chemical Shift (δ) ppm	Assignment
162.4	Aromatic C-O
135.0	Aromatic C
129.4	Aromatic CH
115.71	Aromatic CH
73.6	O-CH ₂
70.6	CH(OH)
69.8	Ar-O-CH ₂
63.7	CH ₂ (OH)
60.6	OCH ₃
37.9	Ar-CH ₂

Data obtained in DMSO-d₆ at 100 MHz.[\[1\]](#)

Infrared (IR) Spectroscopy

Table 3: FT-IR Spectroscopic Data of Metoprolol Impurity D

Wavenumber (cm ⁻¹)	Interpretation
3473 - 3313	O-H stretching (broad)
2929	C-H stretching (aliphatic)
2878	C-H stretching (aliphatic)
1610	C=C stretching (aromatic)
1513	C=C stretching (aromatic)
1246	C-O stretching (aryl ether)
1039	C-O stretching (alcohol)

Data obtained using the KBr pellet method.[\[1\]](#)

Mass Spectrometry (MS)

Table 4: Mass Spectrometric Data of Metoprolol Impurity D

m/z	Ion
227.51	[M+H] ⁺

Data suggests a molecular weight of 226.50, consistent with the protonated molecule of Metoprolol Impurity D.[\[1\]](#)

Experimental Protocols

Detailed methodologies for the acquisition of the presented spectroscopic data are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: A 400 MHz NMR spectrometer (e.g., Bruker Avance) was used for acquiring both ¹H and ¹³C NMR spectra.
- Sample Preparation: The sample of Metoprolol impurity D was dissolved in deuterated dimethyl sulfoxide (DMSO-d₆).
- ¹H NMR Acquisition:
 - Frequency: 400 MHz
 - Solvent: DMSO-d₆
 - Reference: Tetramethylsilane (TMS) at 0.00 ppm.
 - Temperature: Standard probe temperature (e.g., 298 K).
- ¹³C NMR Acquisition:

- Frequency: 100 MHz
- Solvent: DMSO-d₆
- Reference: DMSO-d₆ at 39.52 ppm.
- Technique: Proton-decoupled.

Infrared (IR) Spectroscopy

- Instrumentation: A Fourier Transform Infrared (FT-IR) spectrometer was utilized.
- Sample Preparation (KBr Pellet Method):
 - A small amount of Metoprolol impurity D was finely ground with anhydrous potassium bromide (KBr) in an agate mortar.
 - The mixture was then compressed in a pellet die under high pressure to form a transparent pellet.
- Acquisition:
 - Spectral Range: Typically 4000-400 cm⁻¹.
 - Resolution: 4 cm⁻¹.
 - Number of Scans: 16-32 scans were co-added to improve the signal-to-noise ratio.

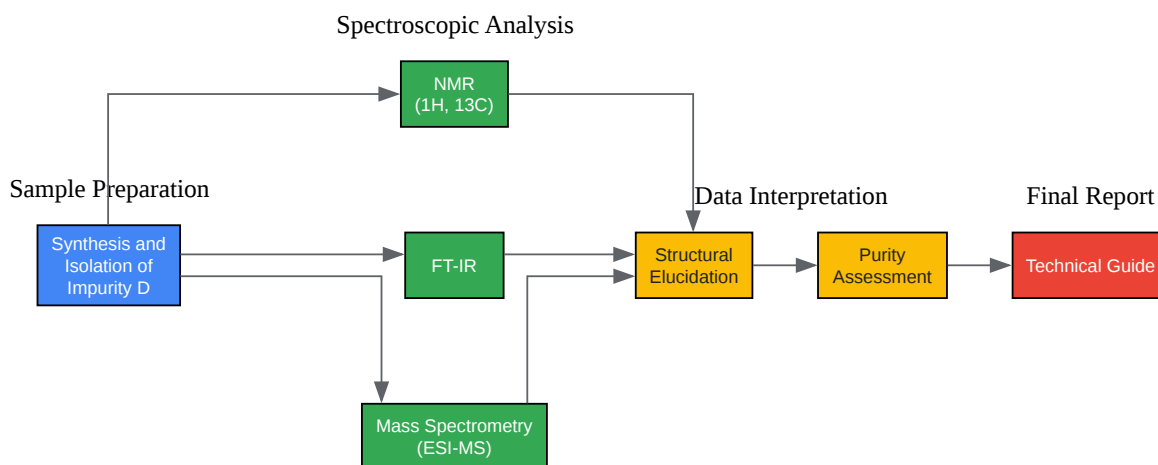
Mass Spectrometry (MS)

- Instrumentation: A high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) instrument, equipped with an electrospray ionization (ESI) source is recommended for accurate mass measurements.[\[2\]](#)
- Method:
 - Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.

- Sample Infusion: The sample, dissolved in a suitable solvent like methanol or acetonitrile with a small percentage of formic acid, was introduced into the mass spectrometer.
- Key Parameters (Typical):
 - Capillary Voltage: 3.5 - 4.5 kV
 - Nebulizer Gas (N₂): Flow rate dependent on the instrument.
 - Drying Gas (N₂): Flow rate and temperature are optimized to ensure efficient desolvation.

Workflow and Data Integration

The characterization of Metoprolol impurity D relies on the synergistic use of multiple spectroscopic techniques. The logical workflow for this process is depicted in the diagram below.



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Caption: Workflow for the Spectroscopic Characterization of Metoprolol Impurity D.

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References

- 1. [acgpubs.org](https://pubs.acs.org) [[acgpubs.org](https://pubs.acs.org)]
- 2. Identification and characterization of stressed degradation products of metoprolol using LC/Q-TOF-ESI-MS/MS and MS(n) experiments - PubMed [pubmed.ncbi.nlm.nih.gov]
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